

1-azido-4-iodobutane preparation of azidoalkylamines

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

[Get Quote](#)

Azidoalkylamines in Drug Development

Azidoalkylamines, such as 4-azidobutylamine, are valuable chemical intermediates in synthesizing more complex, biologically active molecules. Their utility primarily comes from the azide group, which is stable yet can readily participate in "click chemistry" reactions [1].

A key application is in the synthesis of drug candidates like **solithromycin**, a macrolide antibiotic [1]. In this context, 4-azidobutylamine, often stabilized as an organic acid salt, acts as a spacer or linker. The azide group is used to connect the main core of the drug molecule to other functional parts through a "click" reaction with an alkyne, forming a triazole ring [1]. This highlights the role of these compounds in modern, efficient drug synthesis.

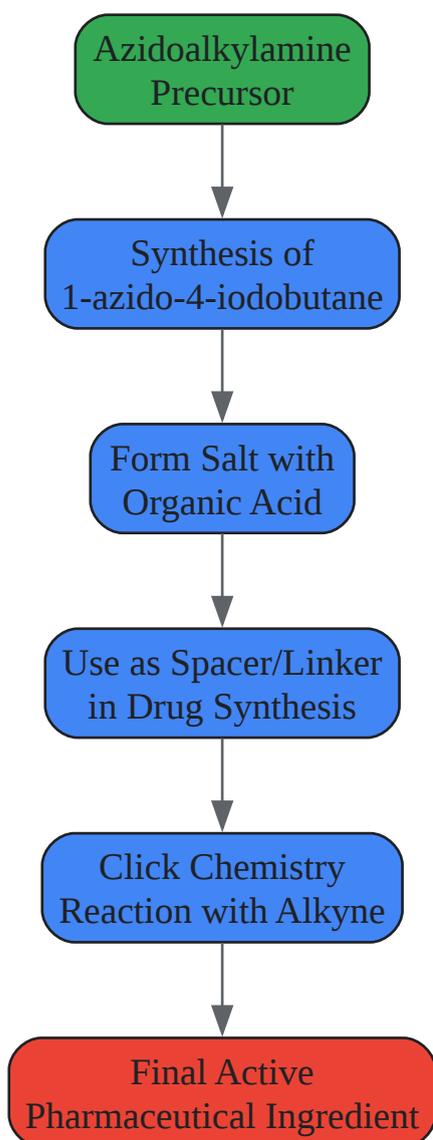
Chemical Properties & Related Compounds

The table below summarizes basic information for **1-azido-4-iodobutane** and several related azidoalkyl compounds to provide context for your research.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1-azido-4-iodobutane [2]	148759-55-1	C ₄ H ₈ IN ₃	225.03
1-azido-4-chlorobutane [3]	671821-46-8	C ₄ H ₈ ClN ₃	133.58
4-azidobutan-1-ol [4]	54953-78-5	C ₄ H ₉ N ₃ O	115.14
4-Azidobutyl isocyanate [5]	-	C ₅ H ₈ N ₄ O	140.15

Workflow: Azidoalkylamines as Intermediates

The following diagram illustrates the typical role of compounds like **1-azido-4-iodobutane** in pharmaceutical synthesis, based on the general information available [1].



[Click to download full resolution via product page](#)

Missing Detailed Synthesis Protocols

The search results confirm the existence and importance of **1-azido-4-iodobutane** but do not contain the detailed experimental protocols you requested [2]. Available information is limited to:

- **Basic Identification:** CAS number, molecular formula, and molecular weight are available [2].
- **Safety Data:** A Safety Data Sheet (SDS) is available, indicating the compound is for industrial use [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. WO2015181723A 1 - Azidoalkylamine salts and their... - Google Patents [patents.google.com]
2. 148759-55-1 | Butane, 1 - azido - 4 - iodo- | lookchem [lookchem.com]
3. - 1 - azido -chlorobutane | CAS#:671821-46-8 | Chemsrvc 4 [chemsrc.com]
4. -azidobutan- 4 -ol | C 1 H9N3O 4 [chemspider.com]
5. -Azidobutyl isocyanate | C5H8N 4 O | CID 11062470 - PubChem 4 [pubchem.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1-azido-4-iodobutane preparation of azidoalkylamines].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3666346#1-azido-4-iodobutane-preparation-of-azidoalkylamines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com